

Solubility profile of 4-Formylpyridine-2-carbonitrile in common lab solvents

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Compound of Interest

Compound Name: 4-Formylpyridine-2-carbonitrile

Cat. No.: B154140

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Solubility Profile of 4-Formylpyridine-2-carbonitrile: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the predicted solubility of **4-Formylpyridine-2-carbonitrile** (CAS No. 131747-70-1) in common laboratory solvents. Due to the limited availability of public quantitative solubility data for this compound, this document outlines a detailed experimental protocol for determining its solubility profile. The guide is intended for researchers, scientists, and professionals in drug development who require an understanding of the solubility characteristics of this molecule for applications in synthesis, formulation, and biological screening.

Introduction to 4-Formylpyridine-2-carbonitrile

4-Formylpyridine-2-carbonitrile is a substituted pyridine derivative with the molecular formula C₇H₄N₂O.^{[1][2][3][4][5]} Its structure incorporates a pyridine ring, a formyl group at position 4, and a nitrile group at position 2. These functional groups are expected to significantly influence its physicochemical properties, including its solubility in various media. Understanding the solubility of this compound is crucial for a wide range of applications, from selecting appropriate solvents for chemical reactions and purification to developing suitable formulations for drug delivery and biological assays.

Chemical Structure:

Caption: Workflow for Quantitative Solubility Determination.

Conclusion

While specific experimental data for the solubility of **4-Formylpyridine-2-carbonitrile** is not readily available in the public domain, its molecular structure suggests a preference for polar aprotic and polar protic solvents. This technical guide provides a robust framework for researchers to experimentally determine the solubility profile of this compound. The outlined protocols for both qualitative and quantitative analysis will enable the generation of reliable data, which is essential for advancing research and development activities involving **4-Formylpyridine-2-carbonitrile**.

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